

An In-depth Technical Guide to Cy3.5 Alkyne for Bioconjugation

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Compound of Interest

Compound Name: Cy3.5 alkyne

Cat. No.: B12375166

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For researchers, scientists, and drug development professionals venturing into bioconjugation, the selection of appropriate fluorescent probes is paramount for sensitive and reliable detection. **Cy3.5 alkyne** has emerged as a versatile and robust tool for the fluorescent labeling of biomolecules. This guide provides a comprehensive overview of its properties, bioconjugation methodologies, and key applications.

Core Properties of Cy3.5 Alkyne

Cy3.5 is a bright, orange-red fluorescent dye known for its high photostability and quantum yield. The alkyne functional group allows for its covalent attachment to azide-modified biomolecules via "click chemistry."^{[1][2]} This specificity makes it an excellent choice for targeted labeling in complex biological samples. Both non-sulfonated and sulfonated versions are available, with the latter offering increased water solubility.^{[3][4]}

Quantitative Data Summary

For ease of comparison, the key quantitative data for **Cy3.5 alkyne** and its sulfonated derivative are summarized in the table below. These values are critical for designing and executing labeling experiments and for the quantitative analysis of results.

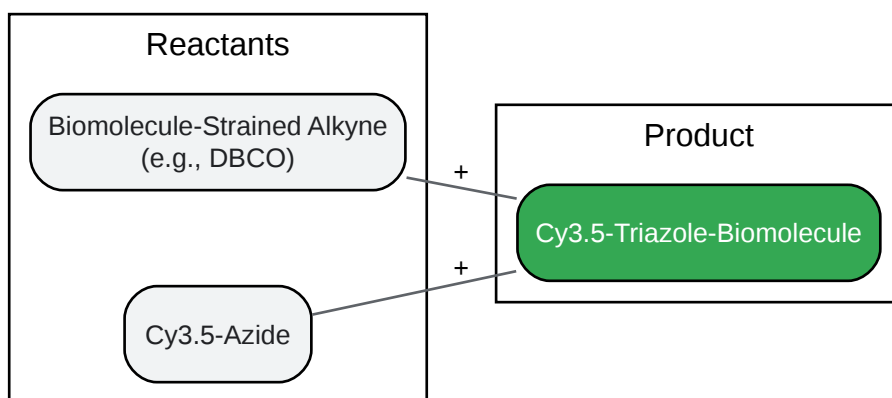
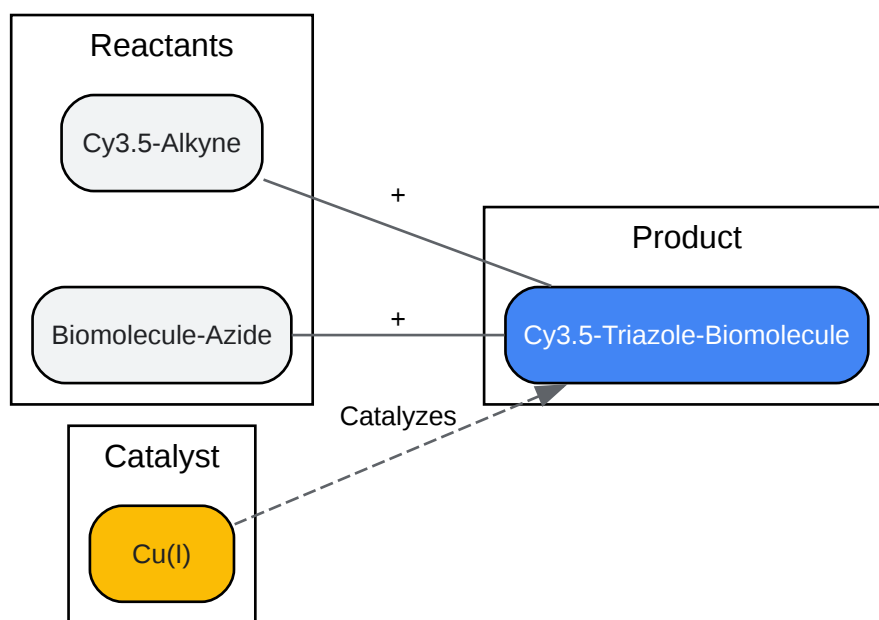
Property	Cy3.5 Alkyne	Sulfo-Cy3.5 Alkyne	Reference
Molecular Weight	~761.92 g/mol (protonated)	~1028.4 g/mol	[5]
Excitation Maximum (λ_{ex})	~579-581 nm	~576 nm	
Emission Maximum (λ_{em})	~591-596 nm	~603 nm	
Extinction Coefficient (ϵ)	~150,000 cm ⁻¹ M ⁻¹	~139,000 cm ⁻¹ M ⁻¹	
Quantum Yield (Φ)	~0.15	~0.11	
Solubility	DMSO, DMF	Water, DMSO, DMF	

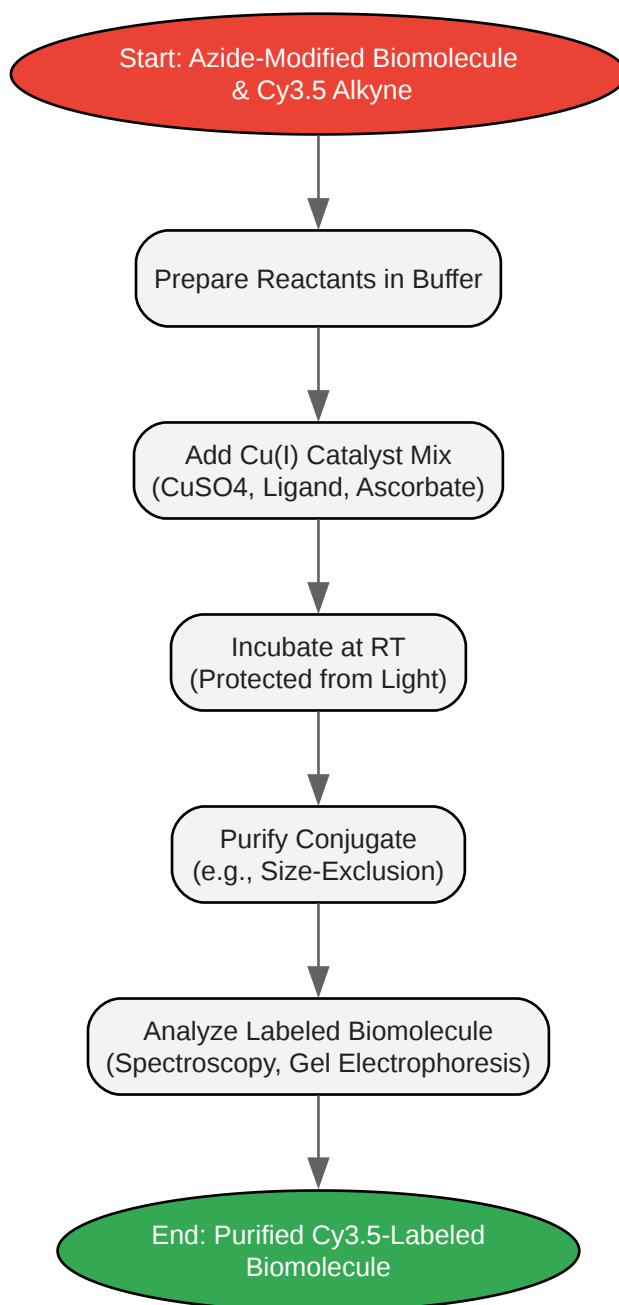
Bioconjugation Strategies with Cy3.5 Alkyne

The terminal alkyne group of **Cy3.5 alkyne** enables its participation in highly efficient and specific cycloaddition reactions with azide-containing molecules. The two primary methods for this bioconjugation are the Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC) and the Strain-Promoted Azide-Alkyne Cycloaddition (SPAAC).

Copper-Catalyzed Azide-Alkyne Cycloaddition (CuAAC)

CuAAC is the most widely used "click" reaction for bioconjugation due to its high efficiency, rapid kinetics, and bioorthogonality. The reaction involves the use of a copper(I) catalyst to form a stable triazole linkage between the alkyne on the Cy3.5 dye and an azide group on the target biomolecule.





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References

- 1. Cyanine 3.5 alkyne [equivalent to Cy3.5® alkyne] | AAT Bioquest [aatbio.com]
- 2. Cyanine3.5 Dye | AxisPharm [axispharm.com]
- 3. lumiprobe.com [lumiprobe.com]
- 4. apexbt.com [apexbt.com]
- 5. vectorlabs.com [vectorlabs.com]
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